

# Application Notes and Protocols for Measuring the Piezoelectric Coefficient of Boracite

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## Compound of Interest

Compound Name: *Boracite*

Cat. No.: *B1171710*

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This document provides detailed application notes and experimental protocols for the measurement of the piezoelectric coefficient of **boracite** ( $\text{Mg}_3\text{B}_7\text{O}_{13}\text{Cl}$ ) and its structural analogues. **Boracite**'s unique piezoelectric and ferroelectric properties make it a material of interest in various scientific and technological fields.

## Introduction

**Boracite** is a mineral with the chemical formula  $\text{Mg}_3\text{B}_7\text{O}_{13}\text{Cl}$ . It belongs to the **boracite** group of minerals, which are known for their complex crystal structures and interesting physical properties, including piezoelectricity and pyroelectricity.<sup>[1]</sup> The piezoelectric effect in **boracite** refers to the generation of an electrical charge in response to applied mechanical stress.<sup>[1]</sup> This property is intrinsically linked to its crystal structure. Above a certain temperature (265°C for  $\text{Mg}_3\text{B}_7\text{O}_{13}\text{Cl}$ ), **boracite** exists in a high-symmetry cubic phase.<sup>[1]</sup> Below this temperature, it transitions to a lower-symmetry orthorhombic phase, which is piezoelectric.<sup>[2]</sup>

The measurement of the piezoelectric coefficient is crucial for characterizing the material's electromechanical coupling efficiency. This application note details two primary methods for this measurement: the Resonance/Admittance Circle Method and the Quasi-static (Berlincourt) Method.

## Quantitative Data Presentation

While specific piezoelectric coefficient data for  $\text{Mg}_3\text{B}_7\text{O}_{13}\text{Cl}$  is not readily available in the literature, data for isostructural copper-based **boracites** (Cu-Cl and Cu-Br) provide valuable representative values. These measurements were performed using the resonance/antiresonance method.<sup>[2]</sup>

Table 1: Piezoelectric Coefficients of Copper **Boracites**

Boracite Compound	Crystal Phase	Piezoelectric Coefficient	Measurement Temperature Range
Cu-Cl Boracite	Orthorhombic (mm2)	$d_{31}$ , $d_{32}$	-30 to +200 °C
$g_{31}$ , $g_{32}$			
Cubic (43m)	$d_{14}$ , $g_{14}$		
Cu-Br Boracite	Orthorhombic (mm2)	$d_{31}$ , $d_{32}$	-130 to +100 °C
$g_{31}$ , $g_{32}$			
Cubic (43m)	$d_{14}$ , $g_{14}$		

Note: The specific numerical values for the coefficients are temperature-dependent and can be found in detailed crystallographic literature.

## Experimental Protocols

The following protocols provide detailed methodologies for measuring the piezoelectric coefficients of **boracite** single crystals.

This method is highly accurate for determining the piezoelectric coefficients of single crystals by analyzing the electrical response of the crystal near its mechanical resonance frequencies.

### 3.1.1. Principle

A piezoelectric crystal can be modeled as an equivalent electrical circuit. By measuring the admittance (the inverse of impedance) of the crystal over a range of frequencies, an "admittance circle" can be plotted. The parameters of this circle are then used to calculate the motional capacitance, from which the piezoelectric coefficients can be derived.<sup>[2]</sup>

### 3.1.2. Materials and Equipment

- **Boracite** single crystal of known orientation and dimensions
- Impedance analyzer or network analyzer
- Crystal holder with electrodes (e.g., gold sputtered)
- Temperature-controlled chamber or cryostat
- Computer with data acquisition and analysis software
- Optical microscope for domain observation

### 3.1.3. Experimental Procedure

- Sample Preparation:
  - Orient the **boracite** single crystal along the desired crystallographic axes.
  - Cut the crystal into a specific geometry (e.g., a thin plate or bar) suitable for exciting a specific vibrational mode.
  - Polish the surfaces to be electroded to a high finish.
  - Apply thin-film electrodes (e.g., sputtered gold) to the appropriate faces of the crystal.
- Experimental Setup:
  - Mount the prepared crystal in the crystal holder, ensuring good electrical contact with the electrodes.
  - Place the holder inside the temperature-controlled chamber.
  - Connect the electrodes to the impedance analyzer.
- Measurement:

- Set the impedance analyzer to sweep a frequency range around the expected resonance frequency of the crystal.
- Record the real (conductance,  $G$ ) and imaginary (susceptance,  $B$ ) parts of the admittance as a function of frequency.
- Perform these measurements at various temperatures if the temperature dependence of the piezoelectric coefficient is to be studied.
- Simultaneously observe the ferroelectric domain structure of the crystal using a polarized light microscope to ensure a single-domain state, if possible.<sup>[2]</sup>
- Data Analysis:
  - Plot the measured admittance data in the complex plane ( $G$  vs.  $B$ ) to obtain the admittance circle.
  - Fit the data to a circle to accurately determine the resonance ( $f_r$ ) and anti-resonance ( $f_a$ ) frequencies, and the motional resistance ( $R_1$ ).
  - Calculate the motional capacitance ( $C_1$ ) and motional inductance ( $L_1$ ) from the parameters of the admittance circle.
  - Using the dimensions of the crystal and the calculated motional parameters, compute the relevant piezoelectric coefficients (e.g.,  $d_{31}$ ,  $d_{32}$ ) and electromechanical coupling factors.

This direct method measures the charge generated by a known applied force. It is a simpler and faster method, particularly suitable for measuring the  $d_{33}$  coefficient.

### 3.2.1. Principle

The  $d_{33}$  coefficient is defined as the charge density generated per unit of applied stress in the same direction. The Berlincourt method applies a small, low-frequency alternating force to the sample and measures the resulting charge.

### 3.2.2. Materials and Equipment

- **Boracite** single crystal with electrodes on opposite faces.

- $d_{33}$  meter (Berlincourt meter) with a probe and sample stage.
- Force sensor (often integrated into the  $d_{33}$  meter).
- Charge amplifier.
- Oscilloscope.

### 3.2.3. Experimental Procedure

- Sample Preparation:
  - Prepare a **boracite** crystal with parallel faces.
  - Apply electrodes to these parallel faces. The direction perpendicular to these faces will be the '3' direction.
- Experimental Setup:
  - Place the **boracite** crystal on the sample stage of the  $d_{33}$  meter, ensuring the probe makes good contact with the top electrode.
  - Connect the  $d_{33}$  meter to a power source and allow it to warm up.
- Measurement:
  - Apply a static pre-load to the crystal through the probe to ensure good mechanical and electrical contact.
  - The instrument will then apply a small, oscillating force at a fixed low frequency (e.g., 110 Hz).
  - The charge generated by the crystal is measured by the charge amplifier.
  - The  $d_{33}$  meter will typically provide a direct reading of the  $d_{33}$  coefficient in picoCoulombs per Newton (pC/N).
- Data Analysis:

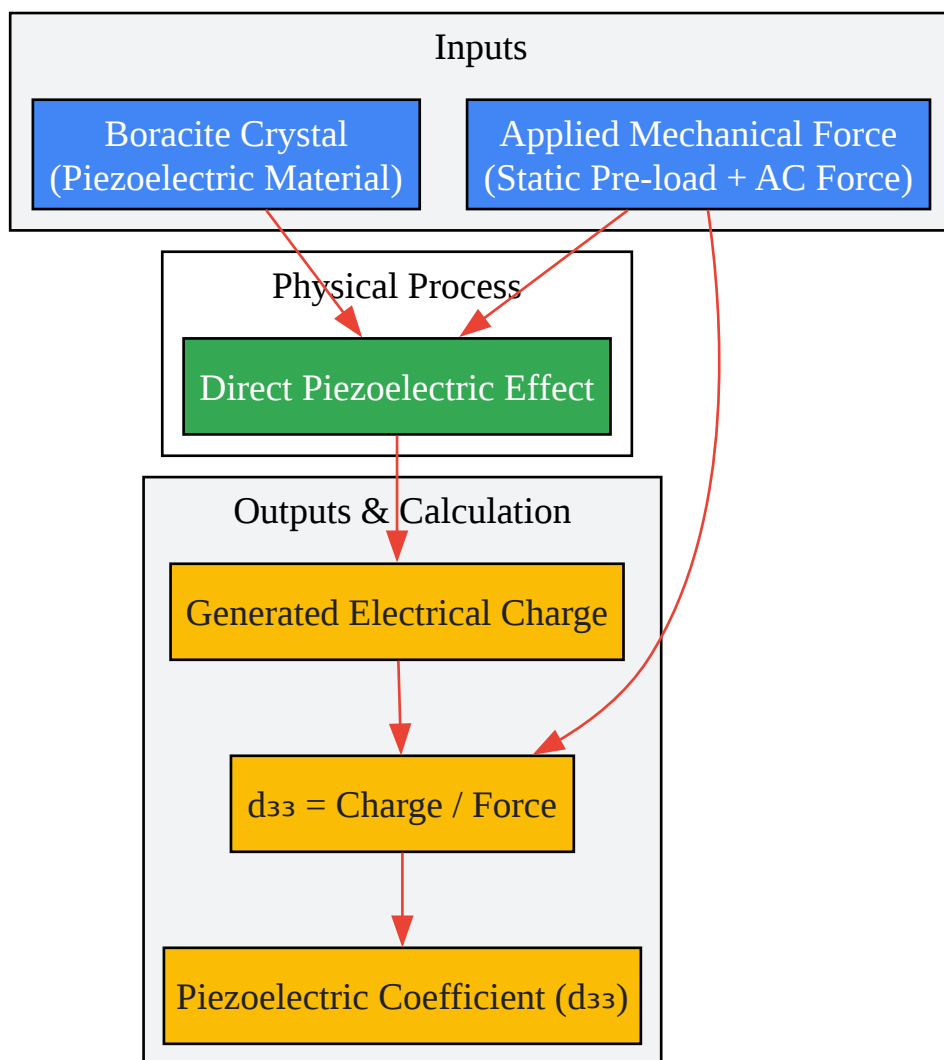
- Record the  $d_{33}$  value.
- It is good practice to repeat the measurement several times and calculate the average and standard deviation to ensure the reliability of the results.

## Visualizations



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Caption: Workflow for the Resonance/Admittance Circle Method.



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Caption: Logical relationship in the Berlincourt Method.

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## References

- 1. Boracite - National Gem Lab [[nationalgemlab.in](http://nationalgemlab.in)]

- 2. researchgate.net [researchgate.net]
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